

An In-depth Technical Guide to Methyl Acetate and Related Solvents

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Compound of Interest

Compound Name: Methyl acetate-PEG2-propanol

Cat. No.: B11933926

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Disclaimer: The chemical name "**Methyl acetate-PEG2-propanol**" does not correspond to a standard, well-documented chemical compound in publicly available scientific literature and chemical databases. Therefore, this guide will provide a comprehensive overview of closely related and industrially significant compounds that incorporate the functional moieties suggested by the query: Methyl Acetate and Propylene Glycol Methyl Ether Acetate (PGMEA). This document is intended for researchers, scientists, and drug development professionals.

Methyl Acetate (MeOAc)

Methyl acetate (also known as methyl ethanoate) is a carboxylate ester with the formula $\text{CH}_3\text{COOCH}_3$.^[1] It is a colorless, flammable liquid with a characteristic pleasant, fruity odor.^[1]^[2] It is widely used as a solvent in various industrial applications.^[1]^[2]

Chemical Structure and Properties

The chemical structure and physicochemical properties of methyl acetate are summarized below.

Table 1: Physicochemical Properties of Methyl Acetate

Property	Value	Reference
Molecular Formula	C ₃ H ₆ O ₂	[1][3]
Molecular Weight	74.08 g/mol	[1][4]
CAS Number	79-20-9	[1]
Appearance	Colorless liquid	[1][4]
Odor	Fragrant, fruity	[1][4]
Density	0.932 g/cm ³ at 20 °C	[1][4]
Melting Point	-98 °C	[1][5]
Boiling Point	56.9 °C	[1][5]
Flash Point	-10 °C	[3]
Solubility in Water	~25% (20 °C)	[1][3]
Vapor Pressure	173 mmHg (20 °C)	[1]

Synthesis of Methyl Acetate

Methyl acetate is commercially produced through the esterification of acetic acid with methanol in the presence of a strong acid catalyst, such as sulfuric acid.[1][6]

This protocol is based on a laboratory-scale synthesis.[6]

Materials:

- Glacial acetic acid (e.g., 2 moles)
- Absolute methanol (e.g., 2 moles)
- Concentrated sulfuric acid (catalyst)
- Heating mantle
- Distillation apparatus (reaction vessel, distillation column, condenser, collection flask)

Procedure:

- Chill the glacial acetic acid and absolute methanol to freezing temperatures.
- In the reaction vessel, combine the chilled acetic acid and methanol.
- Slowly add a catalytic amount of chilled concentrated sulfuric acid to the mixture while stirring. The slow addition is crucial to control the exothermic reaction.
- Set up the apparatus for reactive distillation, where the reaction vessel also serves as the distillation still.
- Heat the mixture using a heating mantle (e.g., set to 105°C).
- As the reaction proceeds, methanol and acetic acid will reflux. The methyl acetate produced has a lower boiling point and will begin to distill.
- Collect the distillate that comes over below 60°C. The process typically takes about 90 minutes.
- The collected product is methyl acetate, which can be further purified if necessary.

Applications

Methyl acetate has a wide range of applications across various industries:

- **Solvent:** It is a low-toxicity solvent used in glues, paints, coatings, adhesives, and nail polish removers.[\[1\]](#)[\[2\]](#)
- **Chemical Intermediate:** It is used in the production of other chemicals, such as acetic anhydride.[\[1\]](#)[\[7\]](#)
- **Flavor and Fragrance:** Due to its fruity aroma, it is used as a flavoring agent in food and beverages and as a fragrance component in personal care products.[\[2\]](#)[\[5\]](#)[\[7\]](#)
- **Pharmaceuticals:** It serves as a solvent for active pharmaceutical ingredients (APIs) during drug formulation and in extraction processes.[\[2\]](#)[\[5\]](#)[\[7\]](#)

Safety Information

Methyl acetate is a flammable liquid and should be handled with appropriate safety precautions.

Table 2: Safety and Hazard Information for Methyl Acetate

Hazard	Description	Reference
Flammability	Highly flammable liquid and vapor.	[3][8]
Health Hazards	May cause serious eye irritation. May cause drowsiness or dizziness.	[8]
Inhalation/Ingestion	If inhaled or ingested, can cause headaches, dizziness, drowsiness, and fatigue.	[3]
Storage	Store in a cool, dry, well-ventilated area specialized for flammable liquids, away from heat, open flames, and strong acids and alkalis.	[3]

Propylene Glycol Methyl Ether Acetate (PGMEA)

Propylene glycol methyl ether acetate (PGMEA), also known as 1-methoxy-2-propanol acetate, is a colorless liquid with a sweet, ether-like odor.[9][10] It is a versatile solvent with applications in the electronics and coatings industries.[11]

Chemical Structure and Properties

The chemical structure and physicochemical properties of PGMEA are summarized below.

Table 3: Physicochemical Properties of Propylene Glycol Methyl Ether Acetate (PGMEA)

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₃	[9][10]
Molecular Weight	132.16 g/mol	[9][10]
CAS Number	108-65-6	[9]
Appearance	Colorless liquid	[9][12]
Odor	Sweet, ether-like	[9]
Density	0.97 g/cm ³ at 25 °C	
Melting Point	-66 °C	[9]
Boiling Point	145-146 °C	
Flash Point	45.5 °C	[12]
Solubility in Water	1.98 x 10 ⁵ mg/L at 25 °C	[9]
log Kow	0.56	[9]

Synthesis of PGMEA

PGMEA is primarily synthesized through the esterification of propylene glycol methyl ether (PGME) with acetic acid.[11] Heterogeneous catalysts like Amberlyst-15 are often used to improve the process and product purity.[11]

This protocol is based on a batch reaction process for laboratory-scale synthesis.[11]

Materials:

- Propylene glycol methyl ether (PGME)
- Acetic acid (AA)
- Amberlyst-15 catalyst
- Batch reactor with a reflux condenser and temperature control

- Chilled water circulator

Procedure:

- Charge the batch reactor with a specific mass of PGME and acetic acid to achieve the desired reactant molar ratio (e.g., 1:1).
- Circulate chilled water (e.g., 5°C) through the reflux condenser to minimize the loss of reactants and products.
- Heat the reactor to the desired reaction temperature (e.g., 60-100°C) and maintain it.
- Once the temperature is stable, add a pre-determined amount of the Amberlyst-15 catalyst to initiate the esterification reaction.
- Allow the reaction to proceed for a sufficient duration to reach equilibrium.
- After the reaction, the catalyst can be separated by filtration.
- The resulting crude product can be purified by distillation to obtain high-purity PGMEA.

Applications

PGMEA is a crucial solvent in several high-tech industries:

- Electronics: It is widely used as a solvent for photoresists in semiconductor and display manufacturing.[\[11\]](#)
- Coatings and Inks: It serves as a solvent in paints, inks, lacquers, and varnishes.[\[10\]](#)[\[11\]](#)
- Cleaning Agents: It is used in various cleaning formulations.[\[11\]](#)

Safety Information

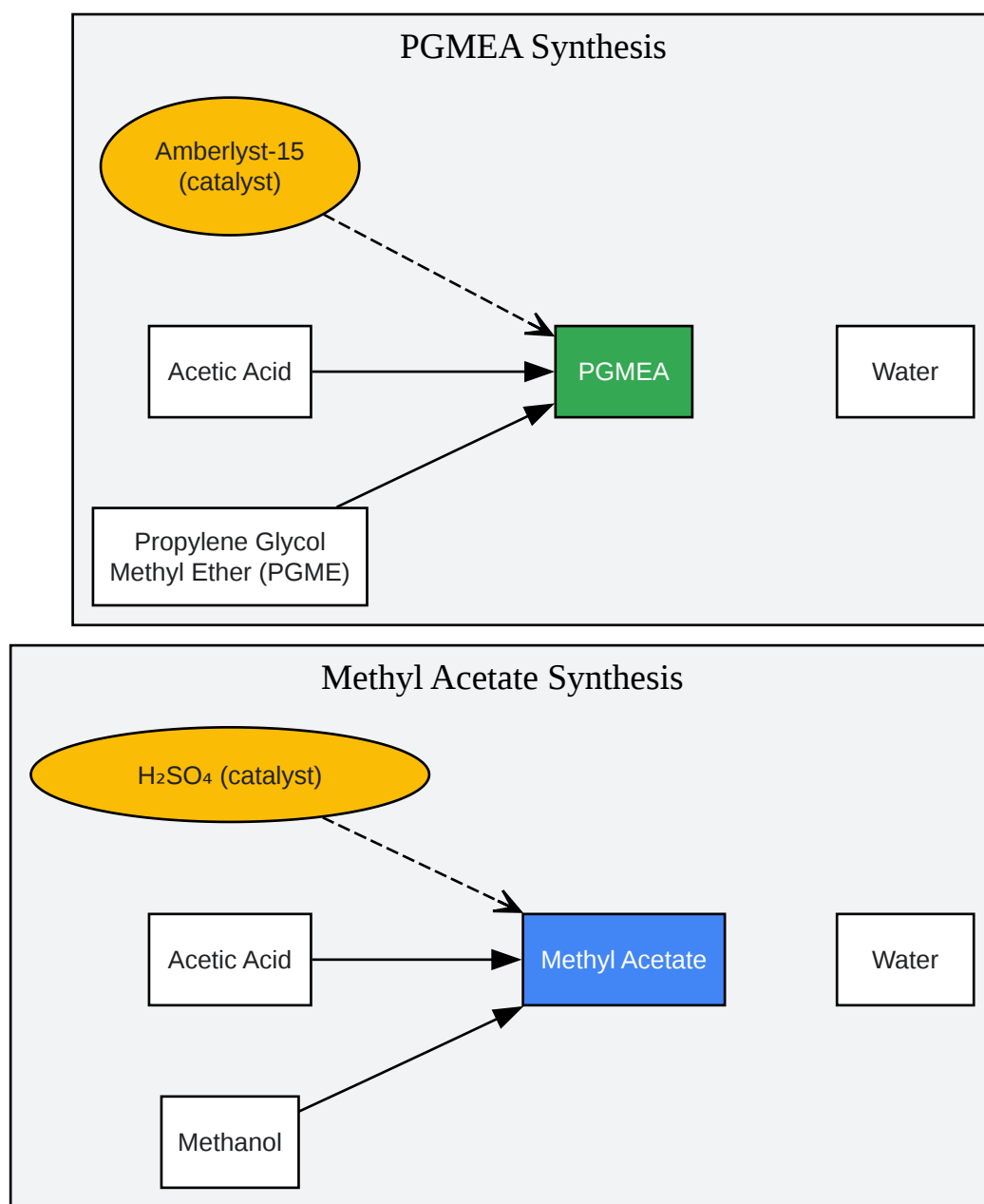
PGMEA is a flammable liquid and may cause irritation upon contact.

Table 4: Safety and Hazard Information for Propylene Glycol Methyl Ether Acetate (PGMEA)

Hazard	Description	Reference
Flammability	Flammable liquid and vapor. Heating may generate vapors that can form explosive mixtures with air.	[12]
Health Hazards	Causes serious eye irritation. May cause skin irritation.	[12]
Handling	Avoid inhalation of vapors and contact with skin and eyes. Use in a well-ventilated area.	[12]
Storage	Store in a cool, well-ventilated place away from ignition sources.	[13]

Visualizations

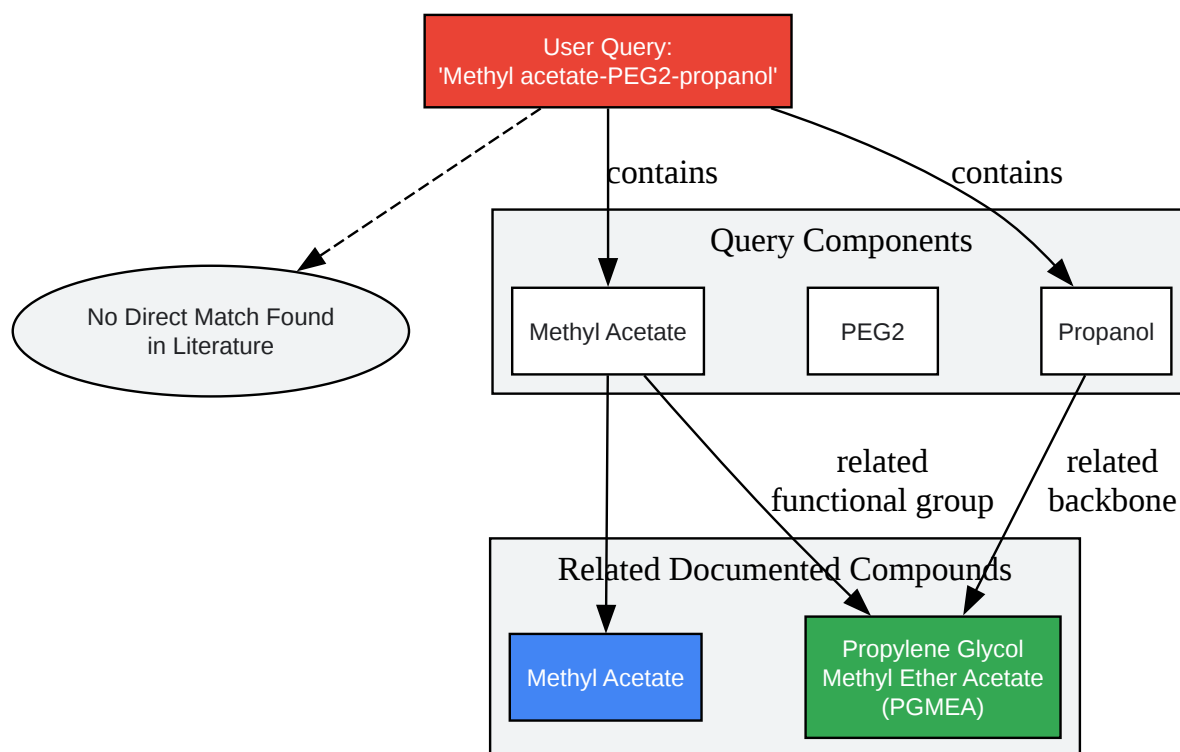
Synthesis Pathways



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Caption: Esterification pathways for the synthesis of Methyl Acetate and PGMEA.

Logical Relationship of Searched Compounds



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Caption: Relationship between the user query and the documented compounds.

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